

Personal protective equipment for handling 3-(2-Furoyl)quinoline-2-carbaldehyde

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Compound of Interest

Compound Name: 3-(2-Furoyl)quinoline-2-carbaldehyde

Cat. No.: B152673

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Essential Safety and Handling Guide for 3-(2-Furoyl)quinoline-2-carbaldehyde

Chemical Identifier: **3-(2-Furoyl)quinoline-2-carbaldehyde** CAS Number: 126769-01-5

Molecular Formula: C₁₅H₉NO₃ Appearance: White to off-white powder.[\[1\]](#)

This document provides crucial safety and logistical information for the handling and disposal of **3-(2-Furoyl)quinoline-2-carbaldehyde**, a fluorogenic derivatizing reagent.[\[1\]](#)[\[2\]](#) Adherence to these guidelines is essential for ensuring laboratory safety.

Hazard Identification and Classification

3-(2-Furoyl)quinoline-2-carbaldehyde is classified with the following hazards:

- H302: Harmful if swallowed.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)

The signal word for this chemical is Warning.[3] As a quinoline derivative, it should be handled with caution, as compounds in this class can be toxic through ingestion, inhalation, or skin contact.[5] Aldehydes, in general, can be reactive, toxic, and may cause allergic reactions.[6]

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical line of defense against exposure. The following table summarizes the required equipment.

Protection Type	Specific Equipment	Material/Standard	Rationale and Best Practices
Eye and Face Protection	Safety glasses with side shields or Goggles.[7][8] A face shield is required if there is a splash hazard.[6]	EN 166 (EU) or ANSI Z87.1 (US)	Protects against dust particles and accidental splashes.
Skin and Body Protection	Chemical-resistant gloves.[3][7]	Nitrile or Butyl rubber. [6]	Provides a barrier against skin contact and irritation.[6] Latex gloves are not recommended.[6] Change gloves immediately if contaminated, punctured, or torn.
Laboratory coat.	N/A	Protects skin and personal clothing from contamination.	
Respiratory Protection	NIOSH-approved N95 dust mask (or equivalent).[3]	N95 (US) or EN 149 (EU) FFP2	Required when handling the powder outside of a certified fume hood to prevent inhalation of dust, which can cause respiratory irritation.[3][8]

Operational and Handling Plan

Engineering Controls:

- Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.[9]

- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.[\[9\]](#)[\[10\]](#)

Procedural Workflow:

- Preparation:
 - Designate a specific area for handling the chemical.
 - Ensure all required PPE is clean, in good condition, and properly fitted.
 - Assemble all necessary equipment (spatulas, weighing paper, glassware) inside the fume hood.
- Handling:
 - Wash hands thoroughly before donning PPE.
 - When weighing or transferring the powder, do so slowly and carefully to avoid creating dust.
 - Keep the container tightly closed when not in use.[\[11\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[11\]](#)[\[12\]](#)
 - Clean all contaminated surfaces and equipment.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items properly.

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
If Inhaled	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[8][10]
If on Skin	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing.[8][10] If skin irritation occurs, seek medical attention.[7]
If in Eyes	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[7][11] Remove contact lenses if present and easy to do. Continue rinsing.[7][11] Seek immediate medical attention.
If Swallowed	Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[8][10]

Storage and Disposal Plan

Storage:

- Store in a well-ventilated place with the container tightly closed.[8][11]
- The recommended storage temperature is 2-8°C.[3]
- Store away from incompatible materials such as strong oxidizing agents.[8][10]
- Protect from light and moisture.[1]

Disposal:

- Dispose of waste contents and containers in accordance with all local, regional, and national regulations.

- Waste should be handled as hazardous chemical waste. Do not dispose of it down the drain or in general trash.
- Use a licensed professional waste disposal service to dispose of this material.

Visual Workflow for Safe Handling

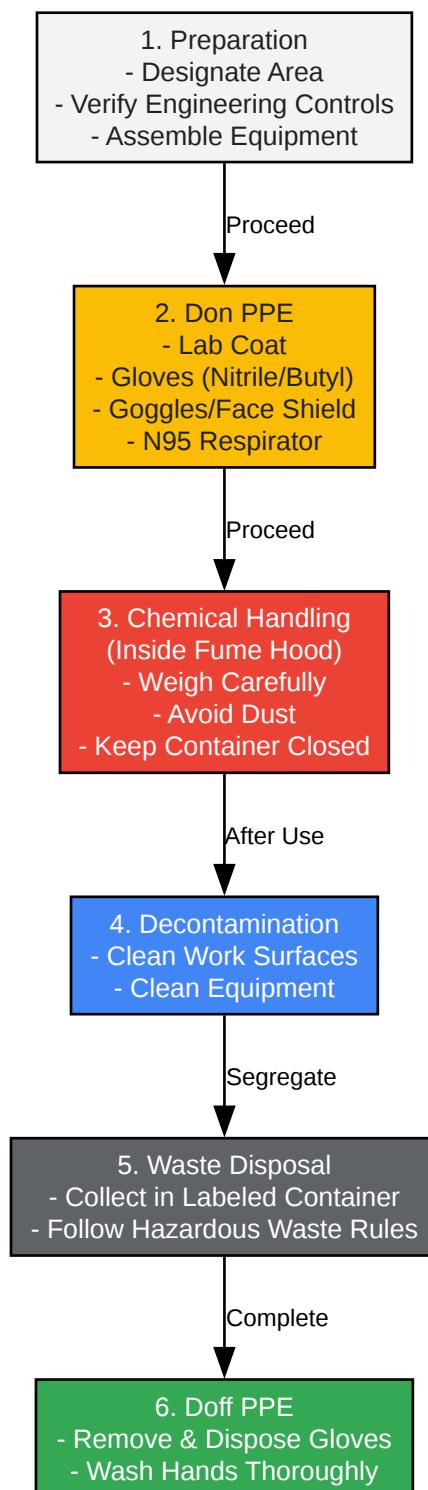


Figure 1. Safe Handling Workflow for 3-(2-Furoyl)quinoline-2-carbaldehyde

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Caption: Safe Handling Workflow for **3-(2-Furoyl)quinoline-2-carbaldehyde**.

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